

Boc-L-lys(Z)-ome chemical structure and IUPAC name.

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Compound of Interest

Compound Name: *Boc-L-lys(Z)-ome*

Cat. No.: *B3152396*

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Molecular Profile and Physicochemical Properties

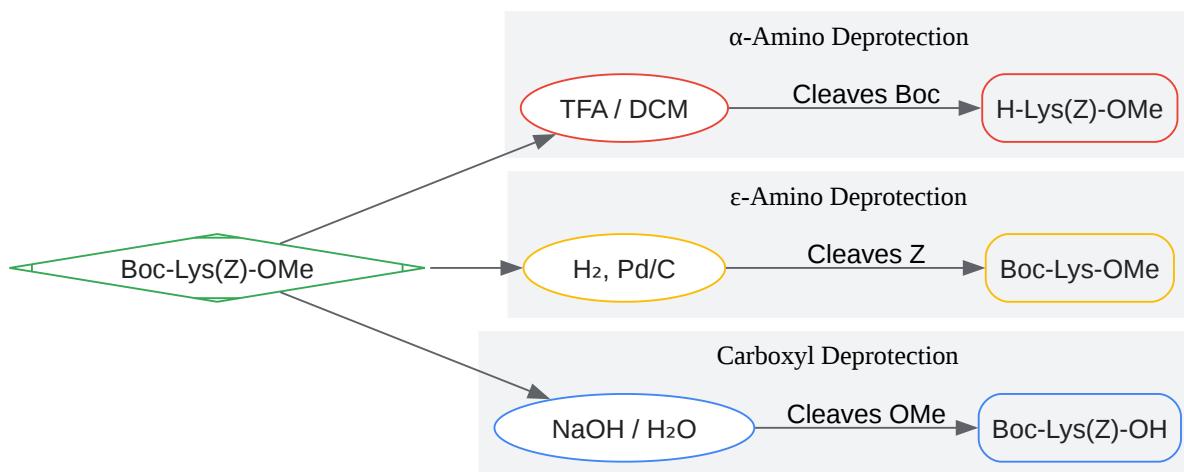
Boc-L-lys(Z)-ome is a derivative of the amino acid L-lysine, where the alpha-amino, epsilon-amino, and carboxyl functional groups are strategically masked. This tri-functional protection makes it a valuable building block in multi-step organic syntheses, particularly in peptide chemistry.

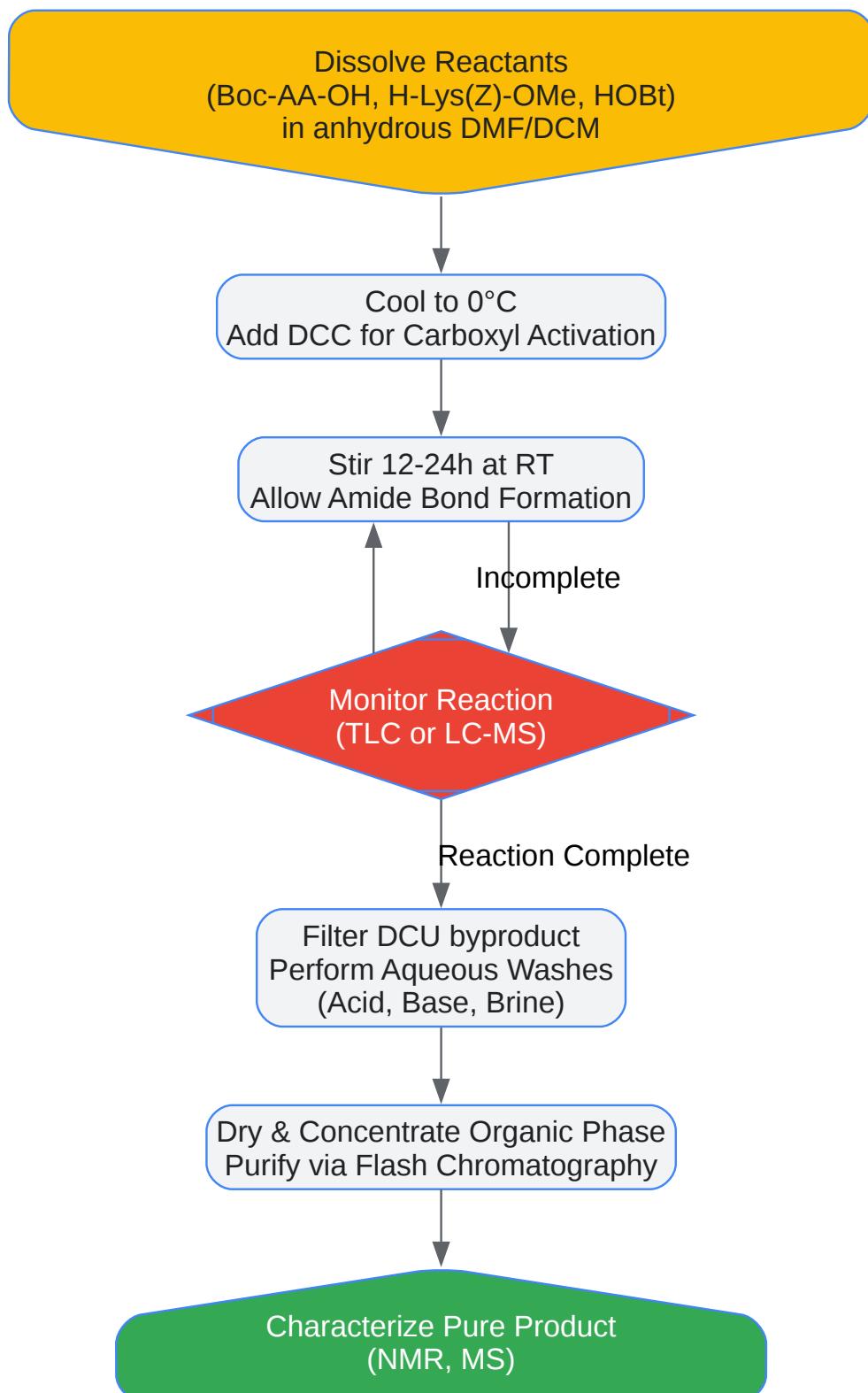
Chemical Structure and IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is methyl (2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-6-(phenylmethoxycarbonylamino)hexanoate^[1].

The structure is characterized by three key protecting groups attached to the L-lysine core:

- Boc (tert-butoxycarbonyl): Protects the α -amino group.
- Z (Benzylloxycarbonyl or Cbz): Protects the ϵ -amino group on the side chain.
- -OMe (Methyl ester): Protects the C-terminal carboxyl group.



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References

- 1. Boc-L-Lys(Z)-OMe | C₂₀H₃₀N₂O₆ | CID 11132998 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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